

Application Notes and Protocols for [pTyr5] EGFR (988-993) Kinase Assay

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Compound of Interest

Compound Name: [pTyr5] EGFR (988-993)

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These application notes provide a detailed protocol for an in vitro kinase assay to measure the phosphorylation of the EGFR (988-993) peptide substrate by the epidermal growth factor receptor (EGFR) kinase. This assay is a valuable tool for studying EGFR kinase activity, screening for inhibitors, and investigating the signaling pathways regulated by EGFR phosphorylation at Tyrosine 992 (Tyr992).

Introduction

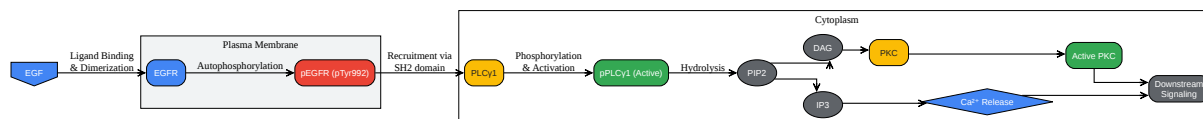
The epidermal growth factor receptor (EGFR) is a receptor tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, and differentiation.^{[1][2][3]} Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation on several tyrosine residues within its C-terminal tail.^{[4][5]} One of these key autophosphorylation sites is Tyr992.^[4] The phosphorylated Tyr992 (pTyr992) residue serves as a high-affinity binding site for the SH2 domains of Phospholipase C-gamma 1 (PLCy1).^{[5][6]} This interaction activates PLCy1, which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into the second messengers inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^{[5][6][7]} This signaling cascade ultimately leads to the activation of downstream pathways, including those mediated by protein kinase C (PKC) and calcium mobilization, influencing various cellular processes.^[5]

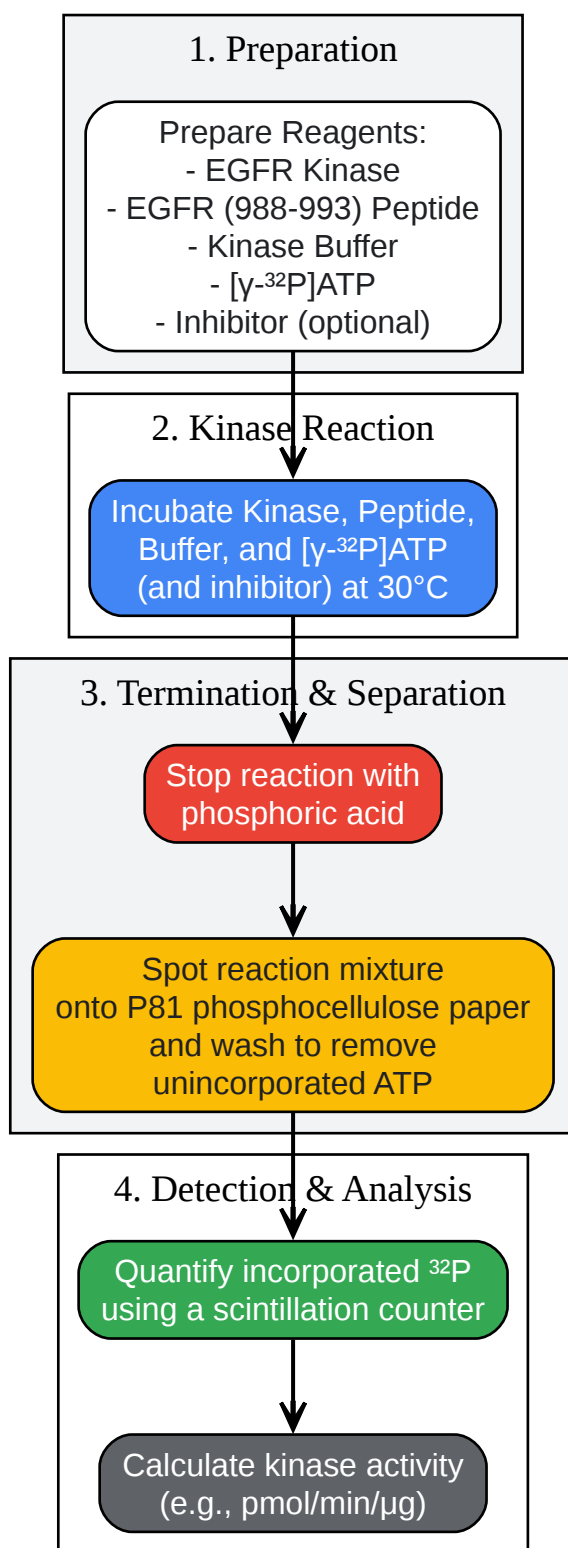
The EGFR (988-993) peptide, with the amino acid sequence DADEYL, corresponds to the region surrounding the Tyr992 autophosphorylation site. The phosphorylated version of this peptide, **[pTyr5] EGFR (988-993)**, where the tyrosine at position 5 is phosphorylated, is a crucial reagent for studying the binding of downstream signaling proteins and for use in phosphatase assays. The unphosphorylated peptide is an important substrate for in vitro EGFR kinase assays.

This document provides a detailed protocol for a generic in vitro radiometric kinase assay to measure the phosphorylation of the EGFR (988-993) peptide. This method can be adapted for non-radiometric formats, such as fluorescence-based or luminescence-based assays.

EGFR Signaling Pathway at Tyrosine 992

The following diagram illustrates the signaling pathway initiated by the phosphorylation of EGFR at Tyr992.





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